

Jaconine Hydrochloride: A Comprehensive Technical Guide to its Natural Sources

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Compound of Interest

Compound Name: *Jaconine hydrochloride*

Cat. No.: *B1672730*

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Introduction

Jaconine hydrochloride is a pyrrolizidine alkaloid (PA), a class of naturally occurring compounds known for their complex chemical structures and significant biological activities. This technical guide provides an in-depth overview of the natural sources of jaconine, its biosynthesis, and detailed methodologies for its extraction and analysis. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Natural Sources of Jaconine Hydrochloride

The primary natural source of jaconine is the plant species *Senecio jacobaea*, commonly known as ragwort or tansy ragwort (*Jacobaea vulgaris*).^{[1][2]} This plant is widespread in Europe and has been introduced to other regions, including North America and Australia.^[2] Jaconine is one of several pyrrolizidine alkaloids found in this plant, co-occurring with related compounds such as jacobine, jacozone, senecionine, and seneciphylline.^{[1][2][3]} These alkaloids are also present in honey produced from the nectar of *Senecio jacobaea*.^{[1][4]}

Pyrrolizidine alkaloids are synthesized in the roots of the plant and subsequently transported to other parts, with the foliage of *Senecio jacobaea* reported to have the highest concentrations.^[5] The total pyrrolizidine alkaloid content in *Senecio jacobaea* can range from 0.1% to 0.9% of the plant's dry matter.^[5]

Quantitative Data on Pyrrolizidine Alkaloids in *Senecio jacobaea*

The concentration of jaconine and related pyrrolizidine alkaloids in *Senecio jacobaea* can vary depending on factors such as the developmental stage of the plant and environmental conditions. The following table summarizes available quantitative data.

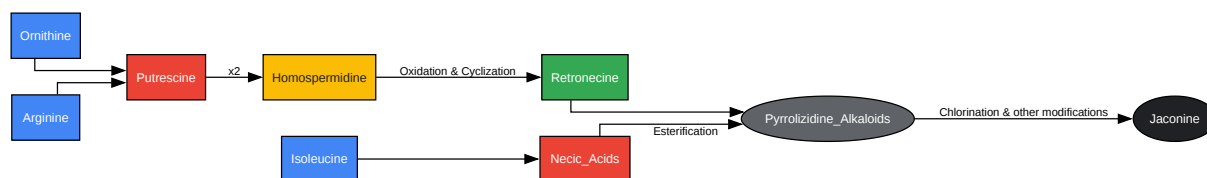
Alkaloid	Plant Part	Concentration (Dry Weight)	Reference
Total Pyrrolizidine Alkaloids	Foliage	0.1% - 0.9%	[5]
Jacobine	Not Specified	1019 µg/g	[6]
Jaconine	Not Specified	Present	[1][7]
Jacozine	Not Specified	Present	[1][2]
Senecionine	Not Specified	Present	[1][4]
Seneciphylline	Not Specified	Present	[1][4]

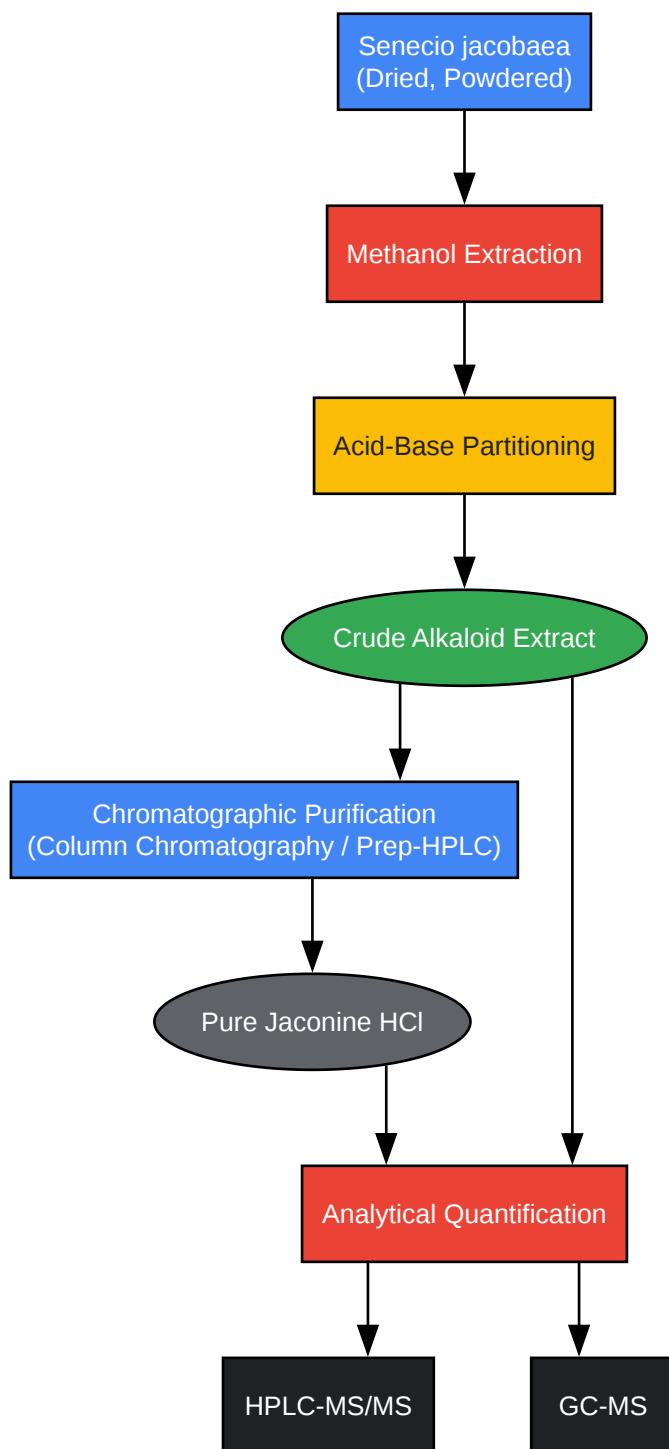
Biosynthesis of Jaconine

While a specific biosynthetic pathway for jaconine has not been fully elucidated, the general pathway for pyrrolizidine alkaloids provides a strong framework. The biosynthesis begins with the formation of the characteristic necine base from amino acid precursors. This is followed by the synthesis of the necic acid moieties, which are then esterified with the necine base to form the final alkaloid structure. Jaconine is a chlorinated derivative of jacoline, which is structurally related to jacobine.

The biosynthesis of the necine base starts with the conversion of the amino acids ornithine and arginine into putrescine. Two molecules of putrescine are then condensed to form homospermidine, which is the first committed intermediate in the pathway. Homospermidine is then oxidized and cyclized to form the retronecine moiety, the most common necine base.

The necic acids are derived from various amino acids, such as isoleucine, leucine, and threonine. The specific necic acid that esterifies with the necine base determines the final pyrrolizidine alkaloid produced.





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